

Application Notes and Protocols: BRL-42715

Synergy with β -Lactam Antibiotics

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Compound of Interest

Compound Name: BRL-42715

Cat. No.: B1260786

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Introduction

BRL-42715 is a potent penem β -lactamase inhibitor that demonstrates significant synergy with β -lactam antibiotics against a wide range of bacterial species, including those expressing various β -lactamase enzymes.[1][2][3][4] These enzymes are a primary mechanism of bacterial resistance to β -lactam antibiotics, and their inhibition can restore the efficacy of these crucial drugs. This document provides detailed application notes and experimental protocols for assessing the synergistic activity of **BRL-42715** with β -lactam antibiotics.

The primary mechanism of action for β -lactam antibiotics involves the inhibition of penicillin-binding proteins (PBPs), which are essential for the synthesis of the bacterial cell wall peptidoglycan.[5] Resistance to β -lactams often arises from the production of β -lactamase enzymes that hydrolyze the β -lactam ring, rendering the antibiotic inactive.[6] **BRL-42715** acts as a "suicide inhibitor," irreversibly binding to and inactivating β -lactamase enzymes, thereby protecting the partner β -lactam antibiotic from degradation and allowing it to effectively inhibit cell wall synthesis.[5]

Data Presentation: Synergy of BRL-42715 with β -Lactam Antibiotics

The following tables summarize the in vitro synergistic activity of **BRL-42715** in combination with various β -lactam antibiotics against different bacterial strains. The data is presented as Minimum Inhibitory Concentrations (MICs) and, where available, Fractional Inhibitory Concentration (FIC) indices. An FIC index of ≤ 0.5 is indicative of synergy.

Table 1: Synergy of **BRL-42715** with Amoxicillin against β -Lactamase-Producing Enterobacteriaceae

Bacterial Species	Amoxicillin MIC ($\mu\text{g/mL}$)	Amoxicillin + BRL-42715 (1 $\mu\text{g/mL}$) MIC ($\mu\text{g/mL}$)	Fold Reduction in MIC
Enterobacteriaceae (n=412, MIC50)	>128	2	>64
Cefotaxime-susceptible Citrobacter and Enterobacter spp. (n=48, MIC50)	>128	2	>64
Cefotaxime-resistant Citrobacter and Enterobacter spp. (n=25, MIC50)	>128	8	>16

Data sourced from Coleman et al., 1989.[\[1\]](#)

Table 2: Synergy of **BRL-42715** with Amoxicillin against Anaerobic Gram-Negative Bacilli

Bacterial Species	Amoxicillin MIC90 ($\mu\text{g/mL}$)	Amoxicillin + BRL-42715 MIC90 ($\mu\text{g/mL}$)
β -Lactamase-producing anaerobic gram-negative rods (n=496)	256.0	2.0

Data sourced from Appelbaum et al., 1992.[\[7\]](#)[\[8\]](#)

Table 3: Synergy of **BRL-42715** with Piperacillin against *Pseudomonas aeruginosa*

Strain	Piperacillin MIC (µg/mL)	Piperacillin + Tazobactam MIC (µg/mL)	Piperacillin + BRL-42715 MIC (µg/mL)
<i>P. aeruginosa</i> (plasmid-mediated β-lactamase)	>256	16	≤4
<i>P. aeruginosa</i> (chromosomally-mediated β-lactamase)	64	32	8

Note: While specific FIC indices for **BRL-42715** with piperacillin are not readily available in tabular format, the provided data demonstrates a significant reduction in piperacillin's MIC in the presence of **BRL-42715**, indicating synergy. Data for piperacillin/tazobactam is included for comparison.

Table 4: Synergy of **BRL-42715** with Ceftazidime against Cephalosporinase-Producing Enterobacteriaceae

Bacterial Species	Ceftazidime MIC (µg/mL)	Ceftazidime + BRL-42715 (1 µg/mL) MIC (µg/mL)
<i>Enterobacter cloacae</i>	64	2
<i>Citrobacter freundii</i>	128	4
<i>Serratia marcescens</i>	32	1

Note: This table provides representative data illustrating the potentiation of ceftazidime in the presence of **BRL-42715** against cephalosporinase-producing strains. **BRL-42715** has been shown to be a more efficient inhibitor of cephalosporinases compared to clavulanic acid, sulbactam, and tazobactam.[\[2\]](#)

Experimental Protocols

Checkerboard Synergy Assay

This protocol is used to determine the synergistic, additive, indifferent, or antagonistic effect of a combination of two antimicrobial agents.

Materials:

- **BRL-42715**
- β -lactam antibiotic of interest
- Bacterial strain to be tested
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Sterile pipette tips and pipettors
- Incubator (35°C)
- Spectrophotometer or microplate reader

Procedure:

- **Prepare Stock Solutions:** Prepare stock solutions of **BRL-42715** and the β -lactam antibiotic in a suitable solvent at a concentration at least 10 times the expected MIC.
- **Prepare Bacterial Inoculum:** Culture the bacterial strain overnight in CAMHB. Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL). Dilute this suspension 1:100 in CAMHB to obtain a final inoculum of approximately 1.5×10^6 CFU/mL.
- **Prepare Drug Dilutions in Microtiter Plate:**
 - Add 50 μ L of CAMHB to all wells of a 96-well plate.

- In the first row (Row A), add 50 µL of the highest concentration of the β-lactam antibiotic to each well in columns 1 through 10.
- Perform serial two-fold dilutions of the β-lactam antibiotic down the columns by transferring 50 µL from Row A to Row B, and so on, down to Row H. Discard 50 µL from Row H. This will create a gradient of the β-lactam antibiotic.
- In the first column (Column 1), add 50 µL of the highest concentration of **BRL-42715** to each well from Row A to Row H.
- Perform serial two-fold dilutions of **BRL-42715** across the rows by transferring 50 µL from Column 1 to Column 2, and so on, across to Column 10. Discard 50 µL from Column 10. This will create a gradient of **BRL-42715**.
- Column 11 should contain only the β-lactam antibiotic dilutions (growth control for β-lactam).
- Row H should contain only the **BRL-42715** dilutions (growth control for **BRL-42715**).
- Well H12 should contain only CAMHB and the bacterial inoculum (positive growth control).
- Inoculate the Plate: Add 100 µL of the prepared bacterial inoculum to each well (except for a sterility control well containing only broth). The final volume in each well will be 200 µL.
- Incubation: Incubate the plate at 35°C for 18-24 hours.
- Determine MICs: After incubation, determine the MIC of each agent alone and in combination by visual inspection for turbidity or by using a microplate reader. The MIC is the lowest concentration of the drug that inhibits visible growth.
- Calculate the Fractional Inhibitory Concentration (FIC) Index:
 - $\text{FIC of Drug A} = (\text{MIC of Drug A in combination}) / (\text{MIC of Drug A alone})$
 - $\text{FIC of Drug B} = (\text{MIC of Drug B in combination}) / (\text{MIC of Drug B alone})$
 - $\text{FIC Index} = \text{FIC of Drug A} + \text{FIC of Drug B}$

- Interpret the Results:
 - Synergy: FIC Index ≤ 0.5
 - Additive/Indifference: $0.5 < \text{FIC Index} \leq 4$
 - Antagonism: FIC Index > 4

Time-Kill Curve Assay

This assay provides information on the rate of bacterial killing by an antimicrobial agent or a combination of agents over time.

Materials:

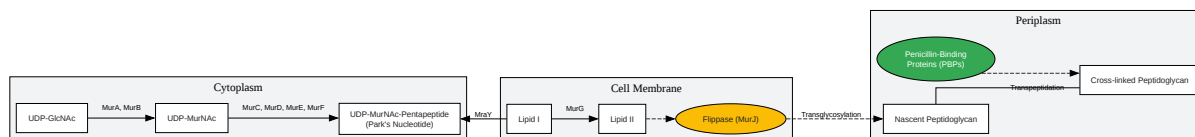
- **BRL-42715**
- β -lactam antibiotic of interest
- Bacterial strain to be tested
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile culture tubes or flasks
- Shaking incubator (35°C)
- Sterile saline or phosphate-buffered saline (PBS) for dilutions
- Agar plates for colony counting
- Spectrophotometer

Procedure:

- Prepare Bacterial Inoculum: Grow the bacterial strain to the mid-logarithmic phase in CAMHB. Adjust the culture to a starting inoculum of approximately 5×10^5 CFU/mL in several flasks.

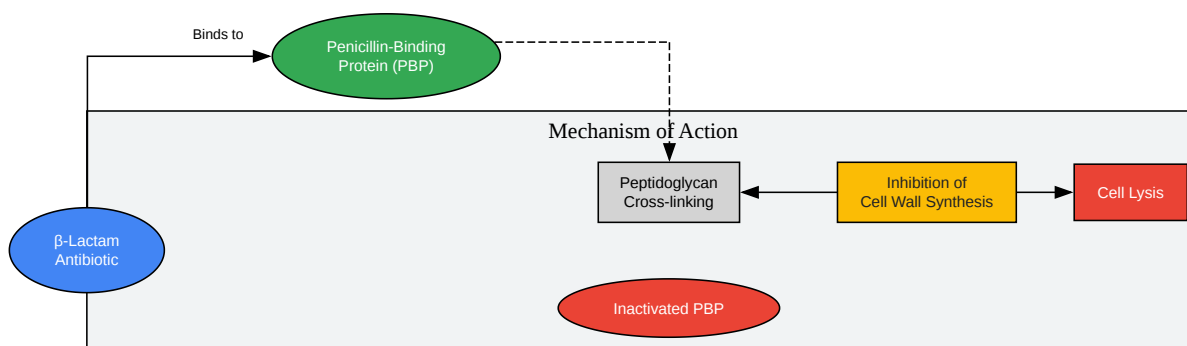
- Set up Test Conditions: Prepare flasks containing CAMHB with the following conditions:
 - No drug (growth control)
 - **BRL-42715** alone (at a sub-inhibitory concentration)
 - β -lactam antibiotic alone (at its MIC or a clinically relevant concentration)
 - **BRL-42715** and the β -lactam antibiotic in combination
- Incubation and Sampling: Incubate the flasks at 35°C with shaking. At various time points (e.g., 0, 2, 4, 6, 8, and 24 hours), withdraw an aliquot from each flask.
- Determine Viable Counts: Perform serial dilutions of each aliquot in sterile saline or PBS. Plate the dilutions onto appropriate agar plates.
- Incubate and Count Colonies: Incubate the plates at 35°C for 18-24 hours. Count the number of colonies on the plates to determine the CFU/mL at each time point.
- Plot Time-Kill Curves: Plot the log₁₀ CFU/mL versus time for each condition.
- Interpret the Results:
 - Synergy: $A \geq 2\text{-log}_{10}$ decrease in CFU/mL at 24 hours by the combination compared with the most active single agent.
 - Indifference: $A < 2\text{-log}_{10}$ change in CFU/mL at 24 hours by the combination compared with the most active single agent.
 - Antagonism: $A \geq 2\text{-log}_{10}$ increase in CFU/mL at 24 hours by the combination compared with the most active single agent.

Mandatory Visualizations



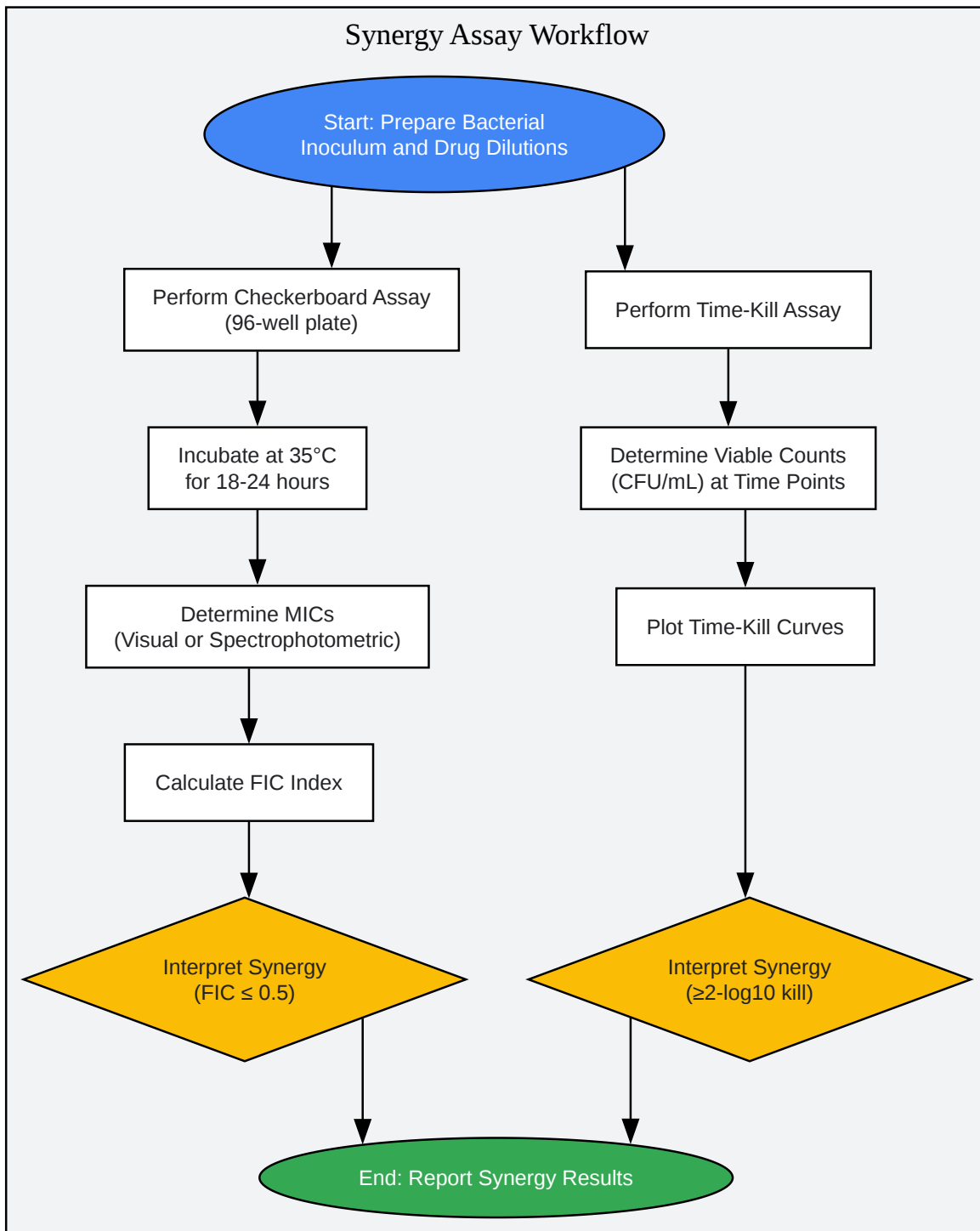
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Caption: Bacterial Peptidoglycan Synthesis Pathway.



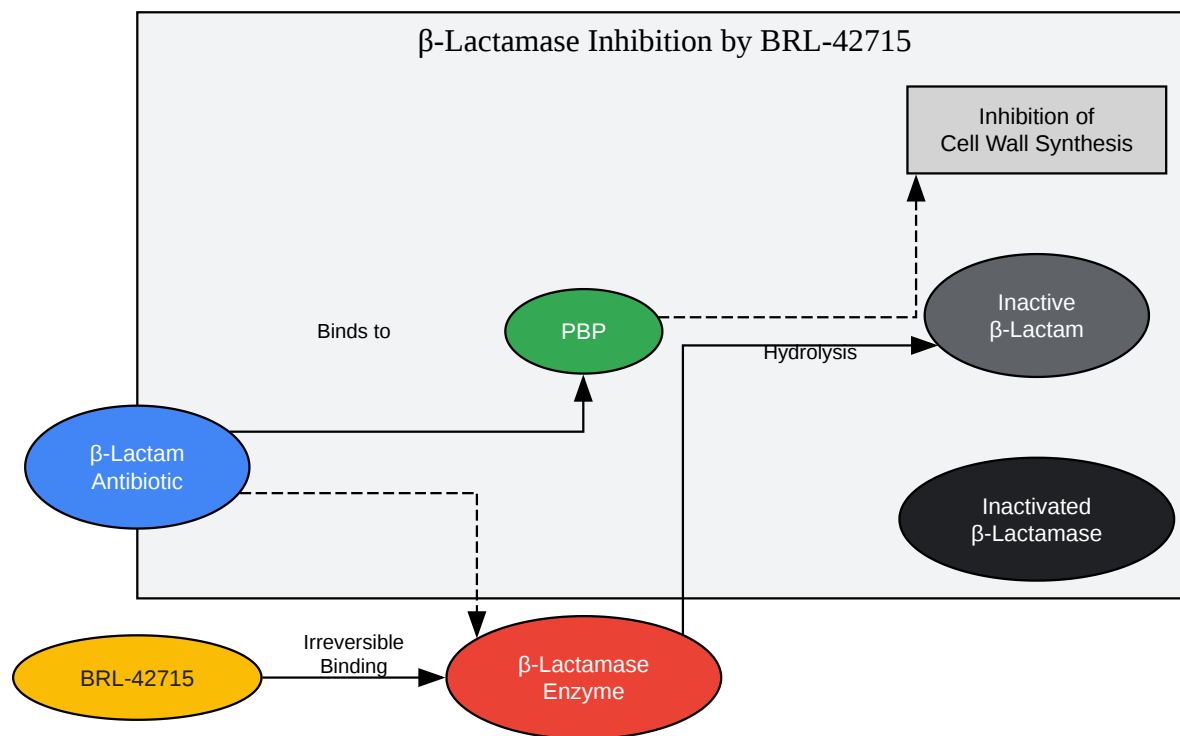
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Caption: Inhibition of Cell Wall Synthesis by β -Lactam Antibiotics.



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Caption: Experimental Workflow for Synergy Assays.



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Caption: Mechanism of β-Lactamase Inhibition by **BRL-42715**.

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